

# "handling and storage procedures for anhydrous sodium mentholate"

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## Compound of Interest

Compound Name: *Sodium mentholate*

Cat. No.: *B092264*

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## Application Notes and Protocols for Anhydrous Sodium Mentholate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Anhydrous **sodium mentholate** ( $C_{10}H_{19}NaO$ ) is a specialty alkoxide base derived from menthol. Its utility in organic synthesis stems from its properties as a strong, sterically hindered, non-nucleophilic base. These characteristics make it a valuable reagent in applications requiring selective deprotonation without competing nucleophilic addition, such as in the synthesis of complex molecules and active pharmaceutical ingredients (APIs). Due to its reactivity, particularly with water and air, stringent handling and storage procedures are imperative to maintain its integrity and ensure laboratory safety.

These application notes provide detailed procedures for the safe handling, storage, and use of anhydrous **sodium mentholate**, along with relevant physicochemical data and safety protocols.

## Physicochemical Properties

The properties of anhydrous **sodium mentholate** are summarized in the table below. As a hygroscopic solid, its stability is contingent on maintaining anhydrous and inert conditions.

Property	Value	Reference(s)
Chemical Formula	<chem>C10H19NaO</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	178.25 g/mol	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[3]</a>
Boiling Point	222 °C at 760 mmHg	<a href="#">[3]</a>
Flash Point	86.7 °C	<a href="#">[3]</a>
Vapor Pressure	0.0214 mmHg at 25 °C	<a href="#">[3]</a>
Solubility	High solubility in water (with reaction), ethanol, and methanol. Low solubility in non-polar hydrocarbons.	<a href="#">[3]</a>
Stability	Hygroscopic; decomposes in moist air. Stable under inert, dry conditions.	<a href="#">[3]</a> <a href="#">[4]</a>

## Safety, Handling, and Storage

Anhydrous **sodium mentholate** is classified as a corrosive and flammable solid that reacts violently with water. Adherence to strict safety protocols is essential.

## Hazard Identification and Personal Protective Equipment (PPE)

Anhydrous **sodium mentholate** causes severe skin burns and eye damage[\[1\]](#). It is a flammable solid and is reactive with water. The following PPE is mandatory when handling this reagent:

- Eye Protection: Chemical safety goggles and a full-face shield.
- Skin Protection: A flame-resistant lab coat, worn fully buttoned. Chemical-resistant gloves (e.g., nitrile, neoprene), with a second pair of gloves recommended.

- Respiratory Protection: In cases of handling powders outside of a glovebox, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
- Footwear: Closed-toe shoes are required.

## Storage Procedures

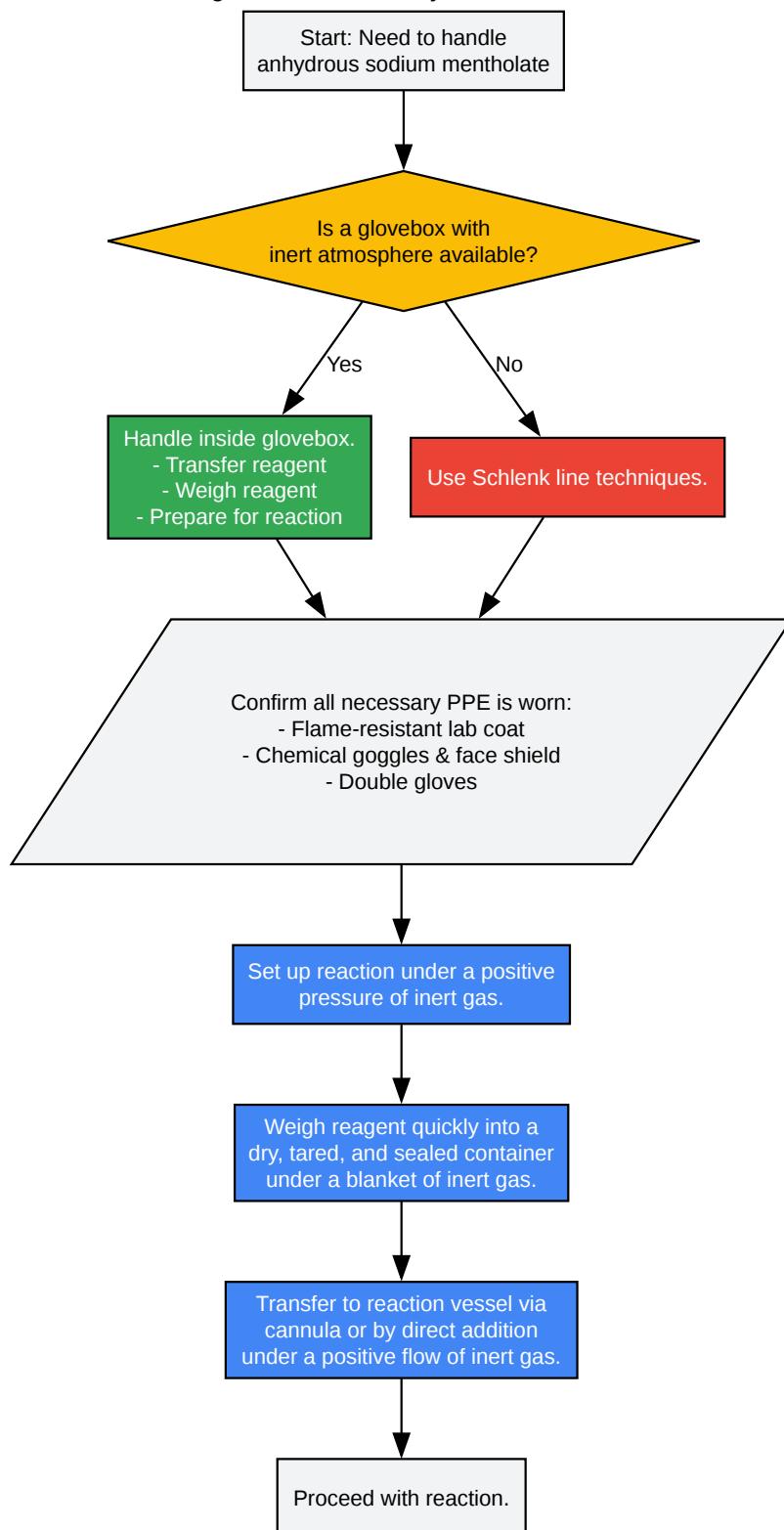
Proper storage is critical to maintain the reactivity of anhydrous **sodium mentholate** and to prevent hazardous situations.

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent reaction with moisture and carbon dioxide from the air.
- Container: Keep in a tightly sealed, original container. For long-term storage or frequent use, consider transferring to a container with a resealable septum cap or a dedicated storage valve cap.
- Location: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials. A desiccator cabinet is a suitable storage location.
- Incompatible Materials: Keep segregated from water, acids, acid chlorides, acid anhydrides, and oxidizing agents<sup>[5]</sup>.

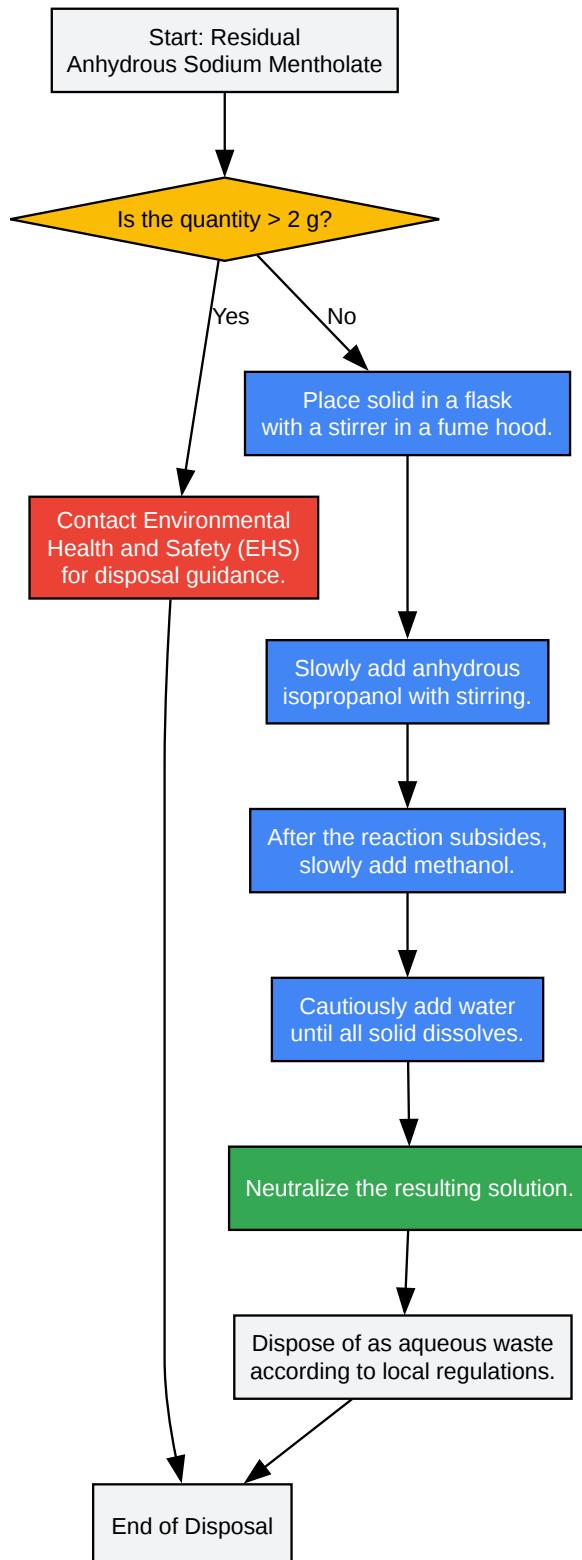
## Safe Handling Workflow

The following diagram outlines the decision-making process for the safe handling of anhydrous **sodium mentholate**.

## Safe Handling Workflow for Anhydrous Sodium Mentholate



## Quenching and Disposal of Anhydrous Sodium Mentholate

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